Synthesis pathway for 2-Chloro-3-nitro-1,8-naphthyridine

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Compound of Interest

Compound Name:	*2-Chloro-3-nitro-1,8-naphthyridine*
CAS No.:	*61323-18-0*
Cat. No.:	*B1599284*

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An In-Depth Technical Guide to the Synthesis of **2-Chloro-3-nitro-1,8-naphthyridine**

Introduction

The 1,8-naphthyridine scaffold is a privileged heterocyclic motif in medicinal chemistry and materials science, renowned for its diverse biological activities, including antibacterial, anticancer, and anti-inflammatory properties.[1][2][3][4] The functionalization of this core structure allows for the fine-tuning of its pharmacological and photophysical properties. **2-Chloro-3-nitro-1,8-naphthyridine**, in particular, serves as a highly versatile synthetic intermediate. The presence of a nitro group, a strong electron-withdrawing group, and a labile chlorine atom at the C2 position makes it an ideal precursor for nucleophilic aromatic substitution reactions, enabling the introduction of a wide array of functional groups to build complex molecular architectures.

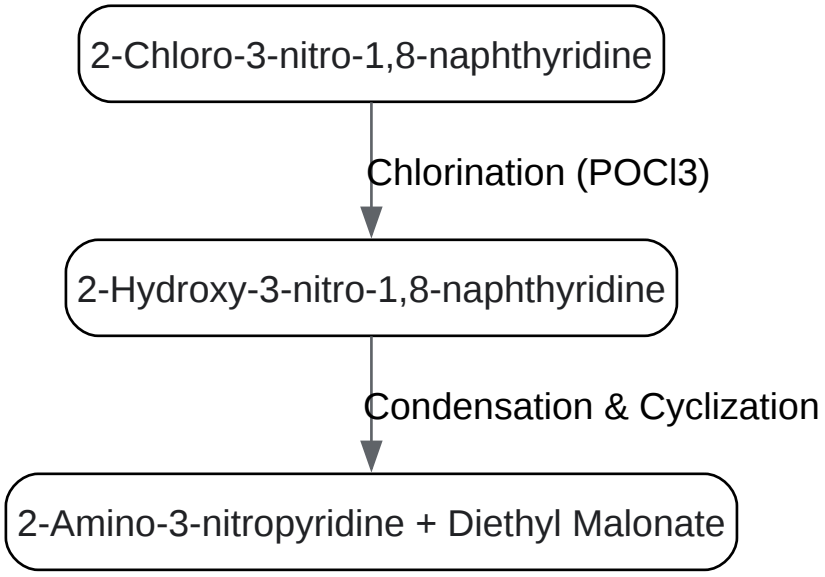
This guide provides a comprehensive, scientifically-grounded overview of a reliable and efficient two-step pathway for the synthesis of **2-Chloro-3-nitro-1,8-naphthyridine**. As a senior application scientist, this document is structured to deliver not just a protocol, but a deep

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understanding of the underlying chemical principles, mechanistic rationale, and practical considerations essential for successful execution in a research and development setting.

Section 1: Retrosynthetic Analysis and Pathway Rationale

The synthesis of **2-Chloro-3-nitro-1,8-naphthyridine** is most logically approached via a two-step sequence starting from commercially available precursors. The retrosynthetic analysis reveals a pathway that involves the chlorination of a hydroxyl intermediate, which is in turn formed through a cyclization reaction to construct the core naphthyridine ring system.



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Caption: Retrosynthetic pathway for the target molecule.

This pathway is selected for its robustness and reliance on well-established chemical transformations. The initial step, a condensation-cyclization reaction, efficiently constructs the bicyclic core. The subsequent chlorination of the resulting 2-hydroxynaphthyridine (which exists in tautomeric equilibrium with its 1,8-naphthyridin-2(1H)-one form) is a standard and high-yielding conversion using phosphorus oxychloride ($POCl_3$).[5][6]

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Section 2: Step 1 - Synthesis of 2-Hydroxy-3-nitro-1,8-naphthyridine

This crucial first step involves the construction of the naphthyridine skeleton through a thermal cyclization reaction. The process is analogous to the Gould-Jacobs reaction, where an aniline (or in this case, an aminopyridine) reacts with a malonic acid derivative, followed by intramolecular cyclization.

Mechanistic Overview

The reaction commences with the nucleophilic attack of the amino group of 2-amino-3-nitropyridine onto one of the carbonyl carbons of diethyl malonate, leading to the formation of an intermediate amide after the elimination of ethanol. This is followed by a thermally induced intramolecular cyclization, where the pyridine nitrogen attacks the second ester carbonyl. The final step is the elimination of a second molecule of ethanol to yield the aromatic 2-hydroxy-3-nitro-1,8-naphthyridine. The high temperature is necessary to overcome the activation energy for the intramolecular cyclization step.

Experimental Protocol

Reagents and Materials

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles (mmol)
2-Amino-3-nitropyridine	139.11	10.0 g	71.8
Diethyl Malonate	160.17	15.0 mL (16.1 g)	100.5
Diphenyl Ether	170.21	100 mL	-

Procedure:

- Combine 2-amino-3-nitropyridine (10.0 g, 71.8 mmol) and diethyl malonate (15.0 mL, 100.5 mmol) in a 250 mL three-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a reflux condenser.

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- Add diphenyl ether (100 mL) to the flask to serve as a high-boiling solvent.
- Heat the reaction mixture with stirring to 240-250 °C. The mixture will become homogeneous, and ethanol will begin to distill off.
- Maintain this temperature for 1.5 to 2 hours. Monitor the reaction progress by TLC (thin-layer chromatography) until the starting material is consumed.
- Allow the reaction mixture to cool to approximately 100 °C.
- Carefully add petroleum ether (150 mL) to the warm mixture with vigorous stirring. This will precipitate the product.
- Allow the mixture to cool to room temperature, and then cool further in an ice bath for 30 minutes to maximize precipitation.
- Collect the solid product by vacuum filtration.
- Wash the filter cake thoroughly with petroleum ether (3 x 50 mL) to remove the diphenyl ether solvent.
- Dry the pale yellow solid product under vacuum to yield 2-hydroxy-3-nitro-1,8-naphthyridine.

Expected Characterization Data

Property	Expected Value
Appearance	Pale yellow solid
Yield	75-85%
Melting Point	>300 °C
^{1}H NMR (DMSO-d_6, 400 MHz)	δ 12.5 (br s, 1H, OH/NH), 8.9 (dd, 1H), 8.7 (s, 1H), 8.5 (dd, 1H), 7.5 (dd, 1H)
IR (KBr, cm^{-1})	3400 (O-H/N-H), 1670 (C=O), 1540 (NO_2 asym), 1350 (NO_2 sym)

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Section 3: Step 2 - Chlorination of 2-Hydroxy-3-nitro-1,8-naphthyridine

The conversion of the 2-hydroxy group to a 2-chloro group is a critical activation step for subsequent nucleophilic substitution reactions. Phosphorus oxychloride ($POCl_3$) is the reagent of choice for this transformation, acting as both a chlorinating agent and a solvent.[6][7]

Mechanistic Overview

The reaction proceeds via the nucleophilic attack of the pyridone oxygen onto the electrophilic phosphorus atom of $POCl_3$. This forms a phosphorylated intermediate. A chloride ion, either from $POCl_3$ itself or from the resulting phosphorodichloridate species, then acts as a nucleophile, attacking the C2 position of the naphthyridine ring in an S_NAr-type mechanism. This attack is facilitated by the protonated nitrogen atom, which increases the electrophilicity of the ring. The departure of the dichlorophosphate group re-aromatizes the ring, yielding the final 2-chloro product. Using $POCl_3$ in excess drives the reaction to completion.

Experimental Protocol

Reagents and Materials

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles (mmol)
2-Hydroxy-3-nitro-1,8-naphthyridine	191.13	10.0 g	52.3
Phosphorus Oxychloride ($POCl_3$)	153.33	50 mL	545
N,N-Dimethylaniline	121.18	2 mL (optional)	-

Procedure:

- SAFETY NOTE: Phosphorus oxychloride is highly corrosive, toxic, and reacts violently with water. This procedure must be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, lab coat, safety goggles) must be worn.

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- Place 2-hydroxy-3-nitro-1,8-naphthyridine (10.0 g, 52.3 mmol) in a 100 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Carefully add phosphorus oxychloride (50 mL) to the flask. The addition may be slightly exothermic.
- (Optional) Add a catalytic amount of N,N-dimethylaniline (2 mL) to accelerate the reaction.
- Heat the mixture to reflux (approximately 105-110 °C) and maintain for 3-4 hours. The solid will gradually dissolve as the reaction proceeds.
- After the reaction is complete (monitored by TLC), allow the mixture to cool to room temperature.
- WORK-UP: Very slowly and carefully pour the reaction mixture onto 500 g of crushed ice in a large beaker with vigorous stirring. This quenching process is highly exothermic and will release HCl gas. Ensure adequate ventilation.
- Continue stirring until all the ice has melted and the excess $POCl_3$ has been hydrolyzed.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution or solid sodium carbonate until the pH is approximately 7-8. The product will precipitate as a solid.
- Collect the solid by vacuum filtration and wash it with cold water (3 x 100 mL).
- Recrystallize the crude product from ethanol or an ethanol/water mixture to obtain pure **2-Chloro-3-nitro-1,8-naphthyridine**.
- Dry the final product in a vacuum oven.

Expected Characterization Data

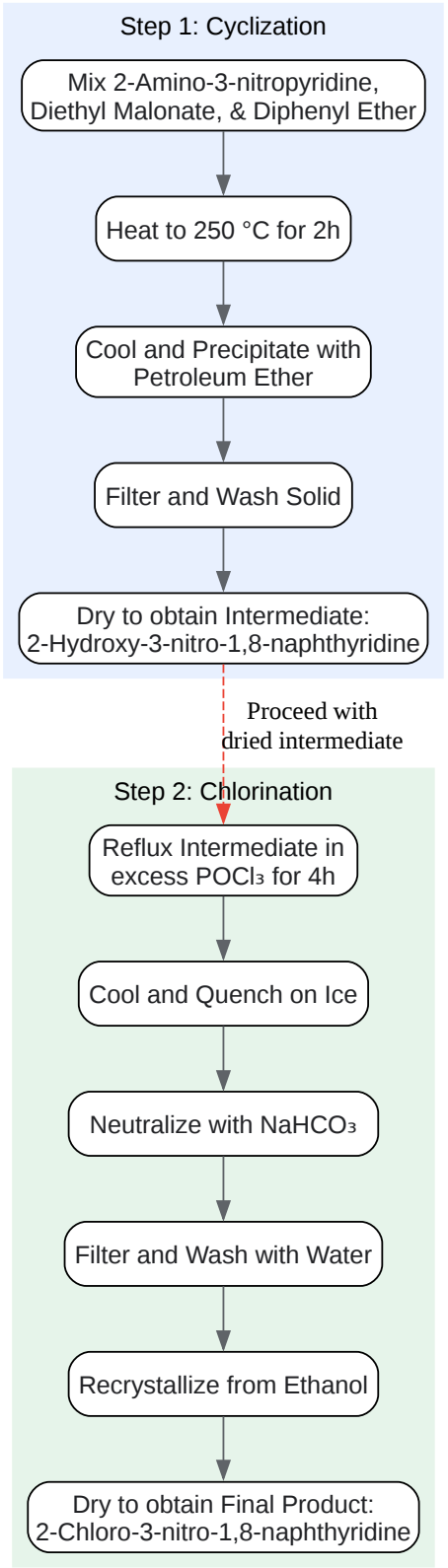
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Property	Expected Value
Appearance	Yellow crystalline solid
Yield	80-90%
Melting Point	210-212 °C
^{1}H NMR ($CDCl_3$, 400 MHz)	δ 9.2 (dd, 1H), 8.8 (s, 1H), 8.4 (dd, 1H), 7.6 (dd, 1H)
Mass Spec (EI)	m/z 209 (M^+), 211 ($M+2^+$) in ~3:1 ratio (isotopic pattern for Cl)

Section 4: Synthesis Workflow

The entire process from starting materials to the final, purified product can be summarized in the following workflow.

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Caption: Complete experimental workflow for synthesis.

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Conclusion

This guide details a reliable and scalable two-step synthesis of **2-Chloro-3-nitro-1,8-naphthyridine**. The methodology relies on fundamental, well-understood organic reactions, ensuring high yields and purity. The final product is a valuable building block for drug discovery and materials science, offering a reactive handle for the synthesis of more complex 1,8-naphthyridine derivatives. Adherence to the detailed protocols and safety precautions outlined is paramount for the successful and safe execution of this synthesis.

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